

n-[4-(dimethylamino)phenyl]acetamide

molecular weight and formula

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Compound of Interest

Compound Name: *n*-[4-(dimethylamino)phenyl]acetamide

Cat. No.: B181613

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In-Depth Technical Guide on N-[4-(dimethylamino)phenyl]acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **N-[4-(dimethylamino)phenyl]acetamide**, a compound of interest in various research and development applications.

Molecular Data Summary

The fundamental molecular characteristics of **N-[4-(dimethylamino)phenyl]acetamide** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ N ₂ O [1] [2]
Molecular Weight	178.23 g/mol [1] [2]

This information serves as a foundational reference for any work involving this compound. As this document is intended to be a technical guide, it is important to note that experimental

protocols and signaling pathway diagrams are beyond the scope of this particular guide. However, the provided molecular data is a critical first step in any research endeavor.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. N-(4-((Methylamino)methyl)phenyl)acetamide | 65542-25-8 [sigmaaldrich.com]
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